

Octafluoroadipamide: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octafluoroadipamide

Cat. No.: B1296699

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the safety and handling precautions for **Octafluoroadipamide** (CAS No. 355-66-8). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound. This document synthesizes available safety data, outlines recommended handling procedures, and details standardized experimental protocols for assessing key potential hazards. While comprehensive toxicological data for **Octafluoroadipamide** is not fully available, this guide presents the current understanding of its hazard profile and provides a framework for its safe use in a laboratory setting.



Chemical and Physical Properties

A summary of the key chemical and physical properties of **Octafluoroadipamide** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	355-66-8	[1][2]
Molecular Formula	C ₆ H ₄ F ₈ N ₂ O ₂	[1]
Molecular Weight	288.10 g/mol	[1]
Melting Point	237-242 °C (decomposes)	[1][2]
Boiling Point	329.4 °C at 760 mmHg	[2]
Flash Point	153 °C	[2]
Appearance	White powder/solid	[2][3]
Density	~1.62 g/cm ³ (estimate)	[2]

Hazard Identification and Classification

Octafluoroadipamide is classified with specific hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] A summary of the GHS hazard statements and corresponding pictograms is provided below.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Serious Eye Irritation	 alt text	Warning	H319: Causes serious eye irritation.[1]
Skin Sensitization	 alt text	Warning	H317: May cause an allergic skin reaction. [1]

It is important to note that the health hazards of this product have not been fully investigated.[1] Therefore, it should be handled with caution as a potentially harmful substance.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

Engineering Controls

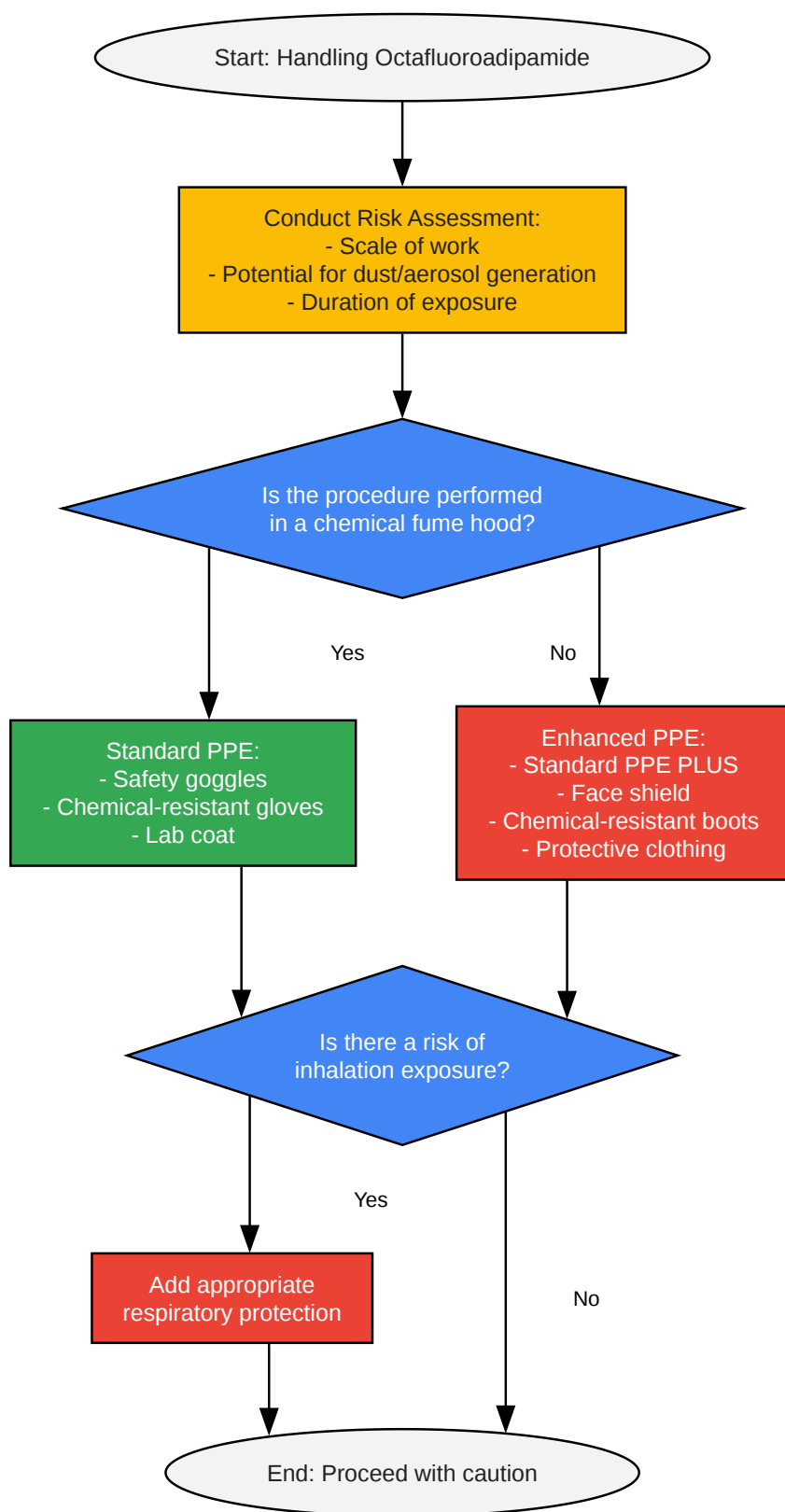
- Work with **Octafluoroadipamide** should be conducted in a well-ventilated area.[\[1\]](#)
- Use of a chemical fume hood is recommended for all procedures that may generate dust or aerosols.[\[1\]](#)

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[\[1\]](#)
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of exposure, chemical-resistant boots and protective clothing may be necessary.[\[1\]](#)
- Respiratory Protection: If engineering controls are insufficient to control airborne concentrations, a NIOSH-approved respirator appropriate for the exposure level should be used.

The following flowchart illustrates the decision-making process for selecting appropriate PPE when handling **Octafluoroadipamide**.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **Octafluoroadipamide**.

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention. [1]
Skin Contact	Wash with plenty of running water and non-abrasive soap. Cover the affected area with an emollient. Seek medical attention if irritation or an allergic reaction develops. [1]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazard Data

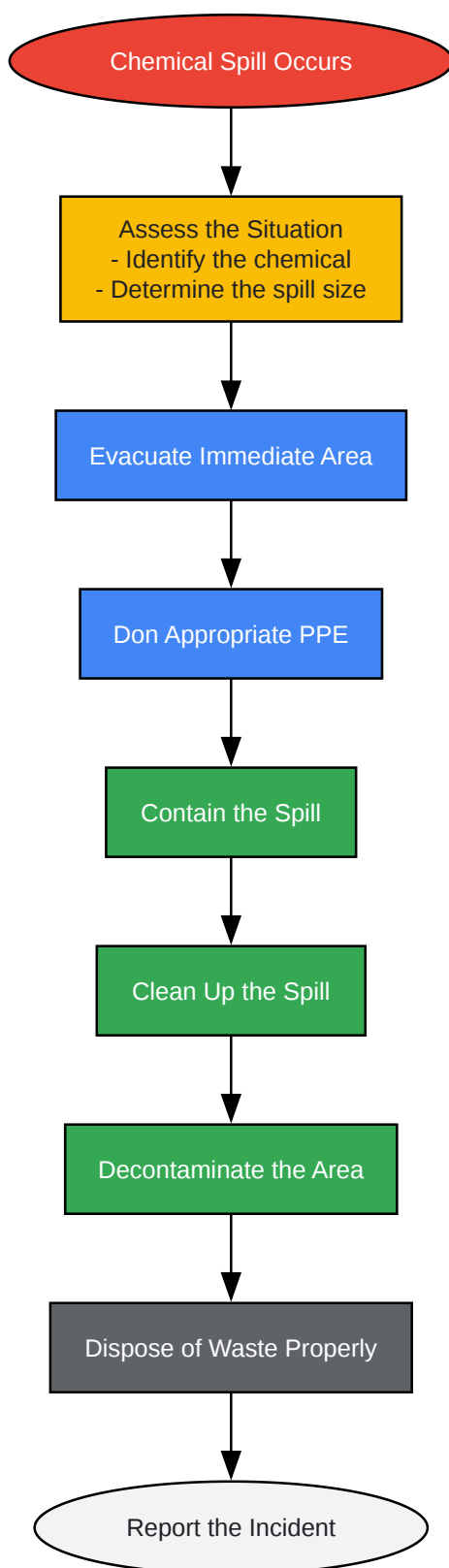
Property	Information
Flammability	Combustible solid.
Flash Point	153 °C[2]
Suitable Extinguishing Media	Carbon dioxide, dry chemical powder, alcohol or polymer foam.[1]
Hazardous Decomposition Products	Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, hydrogen fluoride, and oxides of nitrogen.[1]
Unusual Fire and Explosion Hazards	Forms a dangerously unstable complex with lithium tetrahydroaluminate.[4]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area: Restrict access to the spill area.
- Ventilate the area: Ensure adequate ventilation.
- Wear appropriate PPE: This includes a respirator, impervious boots, and heavy rubber gloves.[1]
- Contain and clean up the spill:
 - For solid spills, carefully sweep or scoop up the material to avoid generating dust.
 - Place the spilled material into a suitable, labeled container for disposal.
- Decontaminate the area: Clean the spill area thoroughly with soap and water.
- Dispose of waste: Dispose of the waste material in accordance with local, state, and federal regulations.

The following diagram illustrates a general workflow for responding to a chemical spill.



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Caption: General workflow for responding to a chemical spill in a laboratory setting.

Experimental Protocols for Hazard Assessment

As the toxicological properties of **Octafluoroadipamide** have not been fully investigated, standardized test guidelines should be followed to assess its potential hazards. The following are summaries of relevant OECD test guidelines.

Skin Irritation

The potential for **Octafluoroadipamide** to cause skin irritation can be assessed using the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method.

- Principle: This in vitro test uses a reconstructed human epidermis (RhE) model that mimics the upper layers of human skin. The test substance is applied topically to the RhE tissue. Skin irritation is identified by its ability to decrease cell viability below a defined threshold ($\leq 50\%$).
- Methodology:
 - A small amount of the test substance is applied uniformly to the surface of the RhE tissue.
 - The tissue is incubated for a specified period.
 - After incubation, the test substance is washed off.
 - Cell viability is assessed by measuring the enzymatic conversion of the vital dye MTT to a blue formazan salt, which is then quantified spectrophotometrically.
 - The cell viability of the treated tissue is compared to that of a negative control.
- Interpretation: A reduction in cell viability below 50% classifies the substance as a skin irritant (UN GHS Category 2).

Eye Irritation

The potential for serious eye damage or eye irritation can be evaluated using the OECD Test Guideline 405: Acute Eye Irritation/Corrosion.

- Principle: This in vivo test involves applying the test substance to the eye of an experimental animal (typically a rabbit) and observing for ocular lesions.
- Methodology:
 - A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - The degree of eye irritation is scored for the cornea, iris, and conjunctiva.
 - The duration of the observation period can be extended up to 21 days to assess the reversibility of the effects.
- Interpretation: The scores for ocular lesions are evaluated to determine the level of irritation and whether the effects are reversible. This leads to classification as "Serious Eye Damage" (Category 1) or "Eye Irritation" (Category 2).

Skin Sensitization (Allergic Contact Dermatitis)

To determine if **Octafluoroadipamide** may cause an allergic skin reaction, the OECD Test Guideline 497: Defined Approaches on Skin Sensitisation can be used. This guideline incorporates data from non-animal test methods.

- Principle: This approach combines data from different in vitro and in chemico test methods that address key events in the adverse outcome pathway for skin sensitization. These methods may include assays for peptide reactivity, keratinocyte activation, and dendritic cell activation.
- Methodology: A battery of tests is performed, which may include:
 - Direct Peptide Reactivity Assay (DPRA; OECD TG 442C): Measures the reactivity of the test chemical with synthetic peptides containing cysteine or lysine.
 - KeratinoSens™ (OECD TG 442D): A cell-based reporter gene assay that measures the induction of cytoprotective genes in human keratinocytes.

- Human Cell Line Activation Test (h-CLAT; OECD TG 442E): Measures the expression of cell surface markers associated with dendritic cell activation.
- Interpretation: The results from the individual assays are integrated using a defined approach (a fixed data interpretation procedure) to classify the substance as a skin sensitizer and, in some cases, to estimate its potency.

Disposal Considerations

Dispose of unused **Octafluoroadipamide** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Consult with your institution's environmental health and safety office for specific guidance.

Conclusion

Octafluoroadipamide presents known hazards of serious eye irritation and potential skin sensitization. Due to the incomplete toxicological profile, it is imperative that this compound is handled with a high degree of caution by all laboratory personnel. The implementation of appropriate engineering controls, consistent use of personal protective equipment, and adherence to the handling and storage guidelines outlined in this document are essential for minimizing risk. In the absence of specific toxicological data, the standardized experimental protocols described provide a framework for a thorough hazard assessment if required.

Disclaimer: This document is intended for informational purposes only and does not constitute a legal or professional opinion. It is the responsibility of the user to ensure that all activities are conducted in a safe and compliant manner. Always consult the most recent Safety Data Sheet (SDS) for **Octafluoroadipamide** before use.

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